

Technical Guide: (R)-3-m-Tolyl-beta-alaninol

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Compound of Interest

Compound Name: (r)-3-m-Tolyl-beta-alaninol

CAS No.: 1213568-19-4

Cat. No.: B1451807

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Chiral Building Blocks for Medicinal Chemistry Part 1: Executive Summary & Chemical Identity

(R)-3-m-Tolyl-beta-alaninol, chemically known as (R)-3-amino-3-(3-methylphenyl)propan-1-ol, is a high-value chiral amino alcohol intermediate. It serves as a critical pharmacophore in the synthesis of serotonin-norepinephrine reuptake inhibitors (SNRIs) and other CNS-active agents. Its structural core—a 3-aryl-3-aminopropanol scaffold—provides the necessary stereochemical configuration for receptor binding affinity in various drug targets.

Due to the limited commercial availability of the free alcohol in its enantiopure form, this guide focuses on its synthesis and validation starting from the commercially stable precursor, (R)-3-Amino-3-(3-methylphenyl)propionic acid.

Chemical Identity Data[1][2][3][4][5][6][7][8][9][10]

Property	Detail
Common Name	(R)-3-m-Tolyl-beta-alaninol
IUPAC Name	(R)-3-amino-3-(3-methylphenyl)propan-1-ol
Precursor CAS	748128-33-8 (for (R)-3-Amino-3-(3-methylphenyl)propionic acid)
Racemic Alcohol CAS	1226363-38-7 (3-Amino-1-(3-methylphenyl)propan-1-ol)
Molecular Formula	C ₁₀ H ₁₅ NO
Molecular Weight	165.23 g/mol
Chiral Center	C3 (R-configuration)
Appearance	Viscous oil or low-melting solid (hygroscopic)
Solubility	Soluble in MeOH, EtOH, DMSO, DCM; Sparingly soluble in hexanes

Part 2: Synthesis & Production Protocol

Core Directive: The most reliable route to high-enantiomeric excess (ee) **(R)-3-m-Tolyl-beta-alaninol** is the chemoselective reduction of its corresponding beta-amino acid. Direct synthesis allows researchers to avoid racemization common in long storage of the free base alcohol.

2.1 Reaction Mechanism

The transformation involves the reduction of the carboxylic acid moiety to a primary alcohol without affecting the stereocenter at the beta-position. Borane-THF (BH₃·THF) or Borane-Dimethyl Sulfide (BH₃·DMS) are the preferred reagents over Lithium Aluminum Hydride (LiAlH₄) for this substrate to minimize potential racemization and improve workup safety.

2.2 Experimental Protocol (Bench Scale)

Reagents:

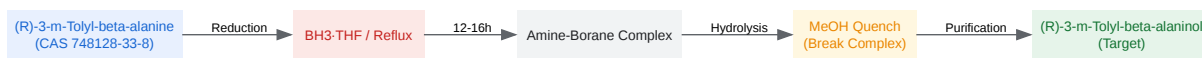
- Substrate: (R)-3-Amino-3-(3-methylphenyl)propionic acid (CAS 748128-33-8) [1].

- Reducing Agent: Borane-tetrahydrofuran complex (1.0 M solution in THF).
- Solvent: Anhydrous Tetrahydrofuran (THF).
- Quenching Agent: Methanol (MeOH).

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL two-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet. Maintain an inert atmosphere ().
- Solubilization: Charge the flask with (R)-3-Amino-3-(3-methylphenyl)propionic acid (10 mmol, 1.79 g) and anhydrous THF (50 mL). Cool the suspension to 0°C in an ice bath.
- Reduction: Add $\text{BH}_3 \cdot \text{THF}$ (1.0 M, 25 mL, 25 mmol) dropwise via a pressure-equalizing addition funnel over 30 minutes. Caution: Hydrogen gas evolution.
- Reflux: Once evolution ceases, remove the ice bath and heat the reaction to reflux (66°C) for 12–16 hours. Monitor via TLC (Eluent: 10% MeOH in DCM with 1% ; stain with Ninhydrin).
- Quench: Cool to 0°C. Carefully add MeOH (20 mL) dropwise to destroy excess borane. Stir for 30 minutes.
- Workup: Concentrate the mixture under reduced pressure. Redissolve the residue in MeOH (30 mL) and reflux for 1 hour to break the amine-borane complex. Concentrate again.
- Purification: Dissolve the residue in 1M HCl (30 mL) and wash with diethyl ether (2 x 20 mL) to remove non-basic impurities. Basify the aqueous layer to pH >12 using 4M NaOH. Extract with DCM (3 x 30 mL). Dry combined organics over , filter, and concentrate to yield the target amino alcohol.

2.3 Synthesis Workflow Diagram



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Figure 1: Chemoselective reduction pathway from amino acid precursor to amino alcohol.

Part 3: Applications in Drug Discovery[12]

The **(R)-3-m-Tolyl-beta-alaninol** scaffold is a "privileged structure" in medicinal chemistry, particularly for targeting monoamine transporters.

3.1 Pharmacophore Utility

- **SNRI Development:** The 3-aryl-3-aminopropanol motif mimics the transition state of biogenic amines (serotonin, norepinephrine) binding to their transporters. The 3-methyl substituent on the phenyl ring (m-tolyl) often enhances lipophilicity and metabolic stability compared to the unsubstituted phenyl analog [2].
- **Chiral Resolution Agents:** The amino alcohol can serve as a chiral base for the resolution of racemic acids or as a ligand in asymmetric catalysis.

3.2 Structural Analogs

This compound is structurally related to the core scaffolds of:

- **Fluoxetine/Atomoxetine Analogs:** Although these drugs typically possess an ether linkage, the amino alcohol is the direct precursor before O-arylation.
- **Dapoxetine Derivatives:** Used in the synthesis of short-acting SSRIs.

Part 4: Safety & Handling (MSDS Highlights)

Hazard Classification:

- **Skin Corrosion/Irritation:** Category 2
- **Serious Eye Damage/Irritation:** Category 2A

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Handling Protocols:

- Hygroscopicity: The amino alcohol is hygroscopic. Store under an inert atmosphere (Argon or Nitrogen) at 2-8°C.
- Personal Protective Equipment (PPE): Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of amine vapors.
- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for derivatization).

Part 5: References

- Synthetic Methodology: McKennon, M. J., et al. (1993). A convenient reduction of amino acids to amino alcohols. *Journal of Organic Chemistry*, 58(13), 3568-3571. (Methodology adaptation for beta-amino acids).
- Structural Context: PubChem. (n.d.). (3R)-3-amino-3-phenylpropanoic acid (Analogous Precursor).[9] National Library of Medicine. Retrieved February 4, 2026, from [[Link](#)]

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Sources

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- 2. 1226363-38-7|3-Amino-1-(3-methylphenyl)propan-1-ol|BLD Pharm [bldpharm.com]
- 3. beta-Alanine betaine | C6H13NO2 | CID 441440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 156-87-6 CAS | 3-AMINO-1-PROPANOL | Alcohols | Article No. 01072 [lobachemie.com]
- 5. 3-(m-tolyl)-DL-beta-alanine | CAS 68208-17-3 | SCBT - Santa Cruz Biotechnology [scbt.com]

- [6. \(R\)-3-\(P-METHYLPHENYL\)-BETA-ALANINE | 479064-87-4 \[amp.chemicalbook.com\]](#)
- [7. 3-Amino-3-phenyl-1-propanol, 94% 500 mg | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [8. GSRS \[precision.fda.gov\]](#)
- [9. \(3R\)-3-amino-3-phenylpropanoic acid | C9H11NO2 | CID 686703 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. CAS No. 748128-33-8 Specifications | Ambeed \[ambeed.com\]](#)
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